

Neoxaline and Oxaline: A Comparative Analysis of Efficacy in Cell Cycle Arrest

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Compound of Interest

Compound Name: Neoxaline

Cat. No.: B1678187

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This guide provides a detailed comparison of the efficacy of two fungal alkaloids, **neoxaline** and oxaline, in inducing cell cycle arrest. The information presented is based on available experimental data to aid researchers in understanding their mechanisms of action and comparative potency.

Comparative Efficacy in Cell Cycle Arrest

Both **neoxaline** and oxaline have been shown to induce cell cycle arrest in the G2/M phase in Jurkat cells. However, experimental data indicates a significant difference in their potency, with oxaline being several times more potent than **neoxaline**.^[1] Accumulation of cells in the G2/M phase is observed at lower concentrations of oxaline compared to **neoxaline**.^[1]

Quantitative Data Summary

The following table summarizes the quantitative data on the efficacy of **neoxaline** and oxaline in inducing G2/M phase cell cycle arrest in Jurkat cells after 20 hours of treatment.

Compound	Concentration for Initial G2/M Arrest	Concentration for Maximum G2/M Arrest
Neoxaline	70 µM	200 µM
Oxaline	20 µM	70 µM

Mechanism of Action

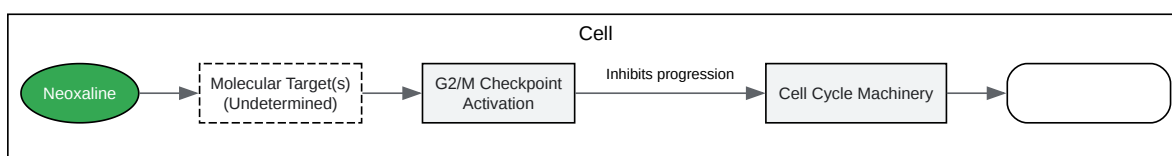
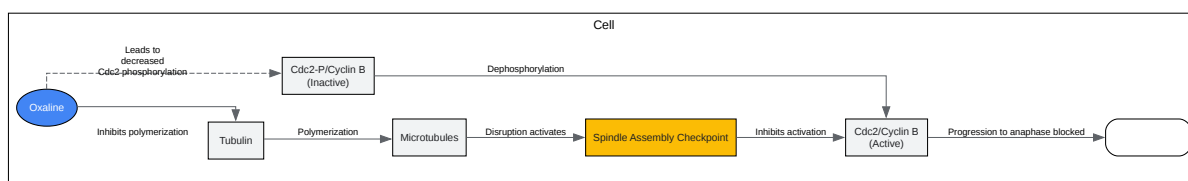
Oxaline

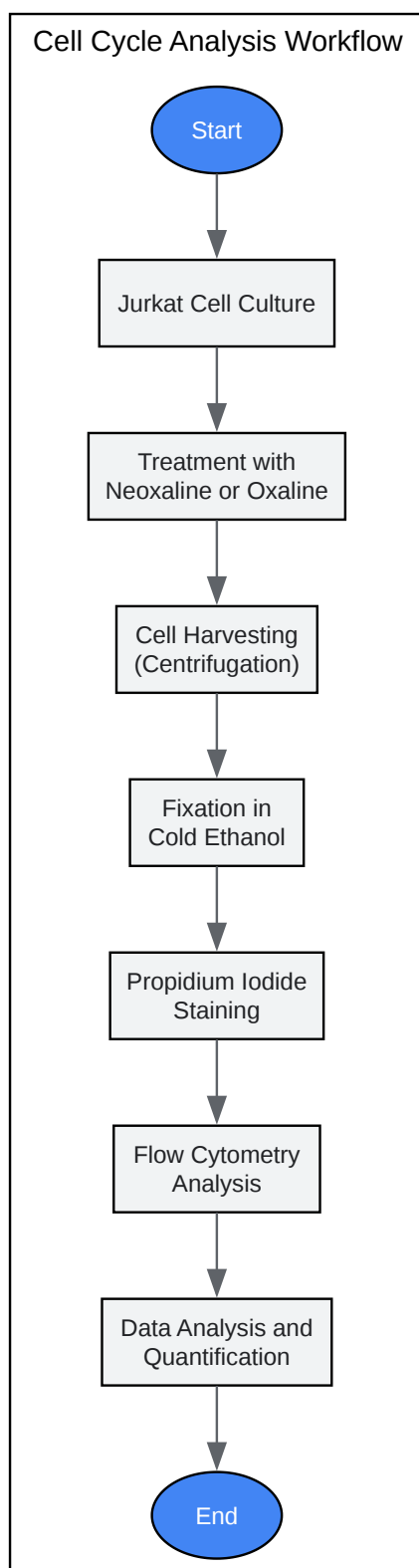
Oxaline induces M-phase arrest through a well-defined mechanism involving the inhibition of tubulin polymerization.^[1] This disruption of microtubule dynamics activates the spindle assembly checkpoint, leading to mitotic arrest. Furthermore, treatment with oxaline results in a decrease in the phosphorylation level of Cdc2, a key kinase that promotes entry into mitosis.^[1] This dephosphorylation is indicative of M-phase arrest.

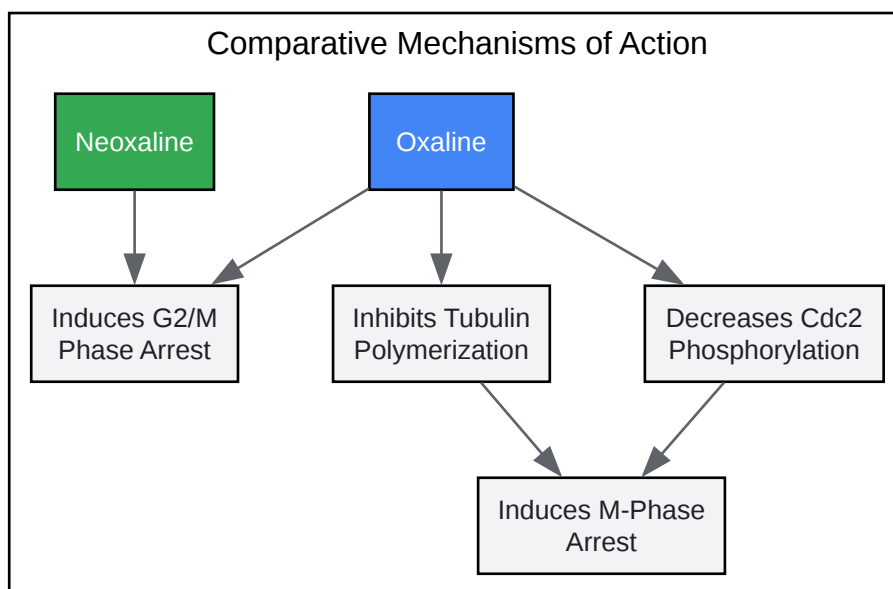
Neoxaline

The precise molecular mechanism by which **neoxaline** induces G2/M phase arrest has not been as extensively characterized as that of oxaline. While it is known to cause an accumulation of cells in the G2/M phase, it is not definitively established in the reviewed literature whether this occurs through the same tubulin polymerization inhibition pathway as oxaline.

Signaling Pathway Diagrams







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References

- 1. Oxaline, a fungal alkaloid, arrests the cell cycle in M phase by inhibition of tubulin polymerization - PubMed [pubmed.ncbi.nlm.nih.gov]
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